

Personal protective equipment for handling Necrostatin-7

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Compound of Interest

Compound Name: Necrostatin-7

Cat. No.: B1678004

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Essential Safety and Handling Guide for Necrostatin-7

This document provides immediate, essential safety protocols and logistical information for the handling and disposal of **Necrostatin-7**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

Necrostatin-7 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. All handling must be conducted in a designated area, such as a chemical fume hood, to minimize exposure risk.

Table 1: GHS Hazard Information for **Necrostatin-7**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life[1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact.[1][2]
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	To protect eyes from splashes or dust.[1][2]
Skin and Body Protection	Laboratory coat. Wear appropriate protective clothing to prevent skin exposure.	To protect skin and personal clothing from contamination.[1][2]
Respiratory Protection	Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.[1]	To avoid inhalation of dust or aerosols.[1]

Operational and Disposal Plans

Adherence to these step-by-step procedures is critical for minimizing risk and ensuring a safe laboratory environment.

- Preparation: Before handling, ensure all required PPE is worn correctly. Work should be performed within a certified chemical fume hood.

- Weighing (for solid form): If weighing the solid compound, do so in a ventilated enclosure or fume hood to contain any dust. Avoid the formation of dust and aerosols[1].
- Reconstitution: **Necrostatin-7** is often supplied as a solid. When preparing solutions (e.g., in DMSO), add the solvent slowly to the vial containing the solid to prevent splashing.
- Use: When using the product, do not eat, drink, or smoke[1]. Keep the container tightly sealed when not in use.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly[1]. Remove and properly dispose of contaminated PPE.
- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Use an absorbent material (e.g., vermiculite, sand) to cover the spill. Collect the spillage[1].
- Clean: Carefully sweep or scoop the contained material into a suitable, labeled container for hazardous waste. Clean the spill area with an appropriate solvent or detergent, followed by water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

All waste containing **Necrostatin-7**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous waste. Dispose of contents and container to an approved waste disposal plant[1]. Avoid release to the environment[1].

Storage and Stability

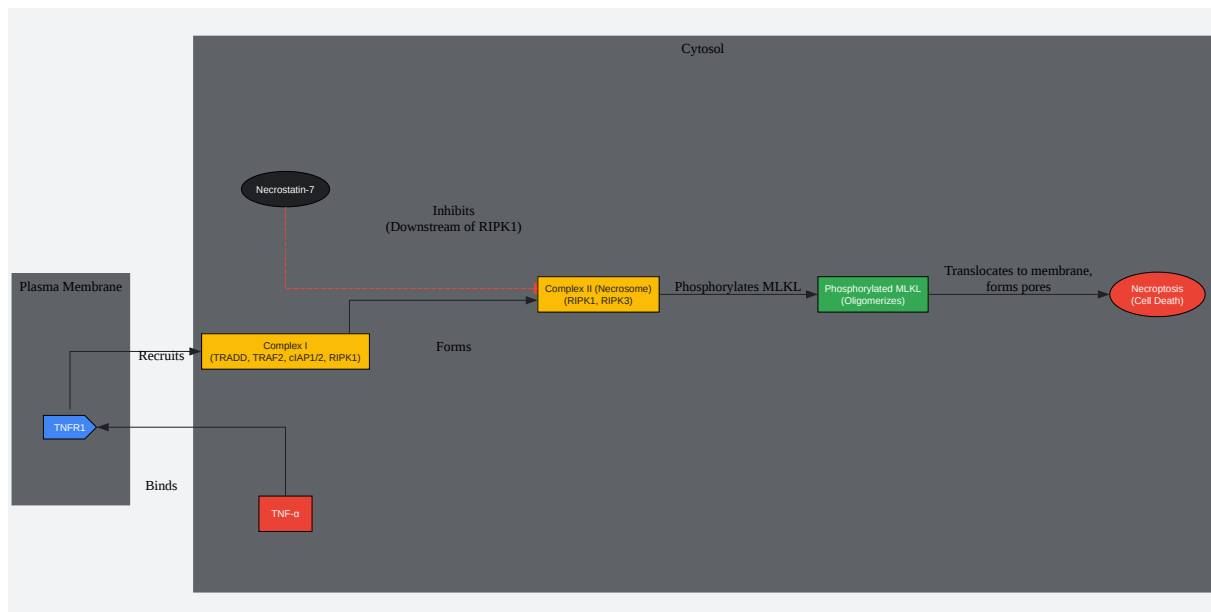
Proper storage is essential to maintain the integrity of **Necrostatin-7**.

Table 3: Storage and Stability Data

Form	Storage Temperature	Stability Period	Notes
Solid (Powder)	-20°C	≥ 4 years	Keep container tightly sealed in a cool, well-ventilated area.[1][3]
In Solvent (e.g., DMSO)	-80°C	6 months	Use within 6 months.[4]
In Solvent (e.g., DMSO)	-20°C	1 month	Use within 1 month.[4]

Mechanism of Action: Necroptosis Pathway

Necrostatin-7 is an inhibitor of necroptosis, a form of regulated cell death. Unlike other necrostatins, it does not inhibit the kinase activity of RIPK1[3][5]. It is believed to target another regulatory molecule within the necroptosis pathway[3]. The diagram below illustrates the general signaling cascade of TNF- α induced necroptosis.



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Caption: TNF- α induced necroptosis pathway and the inhibitory role of **Necrostatin-7**.

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